

# An In-depth Technical Guide to 1-Bromo-4-(chloromethyl)-2-methylbenzene

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## Compound of Interest

Compound Name: 1-Bromo-4-(chloromethyl)-2-methylbenzene

Cat. No.: B169578

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December 25, 2025

## Abstract

This technical guide provides a comprehensive overview of **1-Bromo-4-(chloromethyl)-2-methylbenzene** (CAS Number: 149104-97-2), a halogenated aromatic hydrocarbon with significant potential as a versatile building block in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. It covers the chemical and physical properties, a detailed experimental protocol for its synthesis, and a discussion of its potential applications, particularly as an intermediate in the creation of novel therapeutic agents. Due to the limited availability of public data for this specific compound, information from structurally similar molecules is included to provide a broader context for its reactivity and potential utility.

## Chemical and Physical Properties

**1-Bromo-4-(chloromethyl)-2-methylbenzene** is a substituted toluene derivative containing both a bromine atom and a chloromethyl group. These functional groups provide two distinct points for chemical modification, making it a valuable intermediate in the synthesis of more complex molecules. The quantitative data available for this compound are summarized in Table 1.

Property	Value	Reference
CAS Number	149104-97-2	[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrCl	[1]
Molecular Weight	219.51 g/mol	[1]
IUPAC Name	1-bromo-4-(chloromethyl)-2-methylbenzene	
Physical Form	Yellow to Brown Liquid	
Purity	≥95%	[2]
Storage Temperature	-20°C	[1]
InChI Key	GHIUFUSYLQYGNS-UHFFFAOYSA-N	[2]

## Synthesis of 1-Bromo-4-(chloromethyl)-2-methylbenzene

The synthesis of **1-Bromo-4-(chloromethyl)-2-methylbenzene** can be achieved through the chlorination of the corresponding alcohol, (4-bromo-2-methyl-phenyl)methanol. This reaction is a common transformation in organic synthesis.

### Experimental Protocol: Chlorination of (4-bromo-2-methyl-phenyl)methanol

This protocol is based on a general procedure for the conversion of benzylic alcohols to benzylic chlorides.

Materials:

- (4-bromo-2-methyl-phenyl)methanol
- Methanesulfonyl chloride
- Triethylamine

- Dichloromethane (DCM)
- Water
- Saturated aqueous sodium chloride (brine)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel
- Hexane
- Ethyl acetate

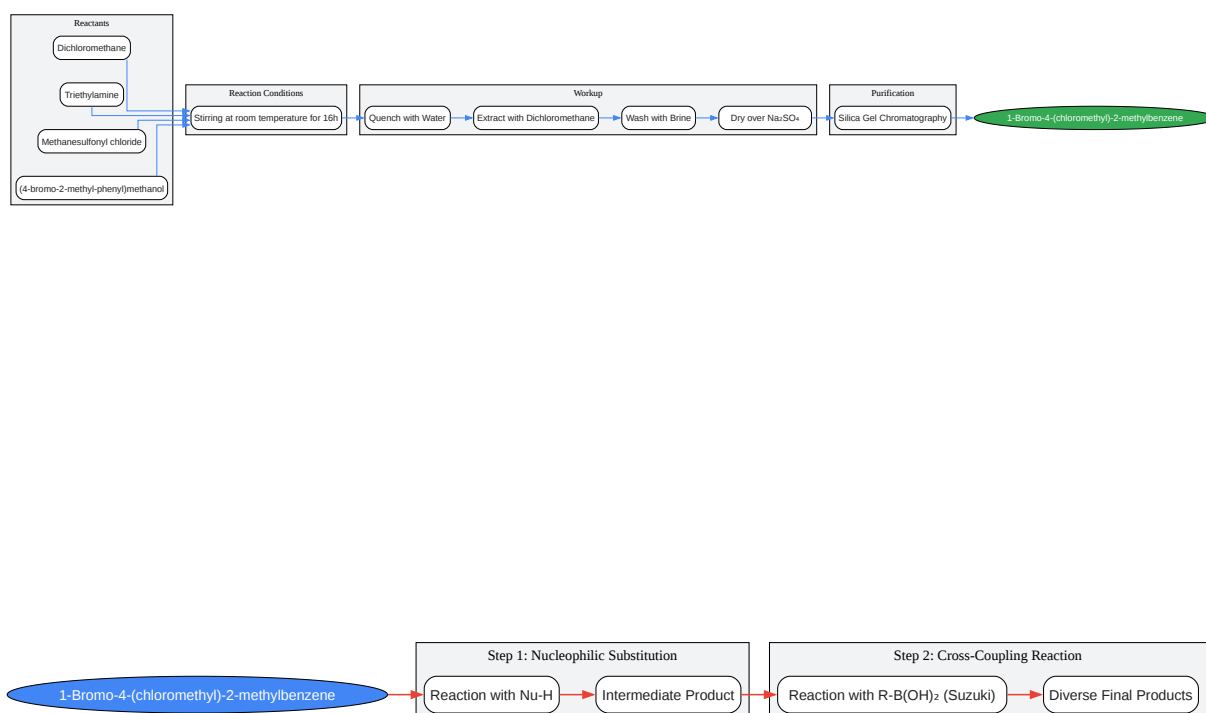
Procedure:

- In a round-bottom flask, dissolve (4-bromo-2-methyl-phenyl)methanol (1.0 equivalent) and triethylamine (1.7 equivalents) in dichloromethane.
- Cool the mixture in an ice/water bath.
- Slowly add methanesulfonyl chloride (1.7 equivalents) to the stirred mixture over a period of 30 minutes.
- Allow the reaction mixture to warm to room temperature and stir for 16 hours.
- Quench the reaction by adding water.
- Extract the product with dichloromethane (2x).
- Combine the organic layers and wash with saturated aqueous sodium chloride solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the residue by passing it through a silica pad, eluting with a mixture of hexane and ethyl acetate, to yield **1-Bromo-4-(chloromethyl)-2-methylbenzene**.

A yield of 86% has been reported for a similar synthesis.

**Safety Precautions:** All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, lab coat, and gloves, should be worn at all times. Dichloromethane is a suspected carcinogen and should be handled with care.

## Synthesis Workflow Diagram



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## References

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